

Aspergillopepsin I vs Aspergillopepsin II

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Compound of Interest

Compound Name: *Aspergillopepsin I*

Cat. No.: *B15571319*

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Conclusion

Aspergillopepsin I and **Aspergillopepsin II**, while both originating from *Aspergillus*, represent two distinct classes of acid proteases with different catalytic mechanisms, substrate specificities, and inhibitor profiles. **Aspergillopepsin I** is a classic aspartic protease, whereas **Aspergillopepsin II** is a glutamic protease. This fundamental difference has significant implications for their biological roles and their potential as drug targets or biotechnological tools. This guide provides a comprehensive overview of their known properties and methodologies for their study, aiming to facilitate further research into these fascinating enzymes.

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